

# Technical Support Center: Decyltriphenylphosphonium Bromide and Mitochondrial Integrity

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## Compound of Interest

Compound Name: *Decyltriphenylphosphonium  
bromide*

Cat. No.: *B1670181*

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This technical support center provides troubleshooting guides and frequently asked questions for researchers, scientists, and drug development professionals working with **decyltriphenylphosphonium bromide** (dTPP) and related mitochondria-targeted compounds.

## Troubleshooting Guide: Unexpected Mitochondrial Swelling

Researchers using decyltriphenylphosphonium (dTPP) and similar lipophilic cations may unexpectedly observe mitochondrial swelling. This guide provides a structured approach to troubleshoot and understand this phenomenon.

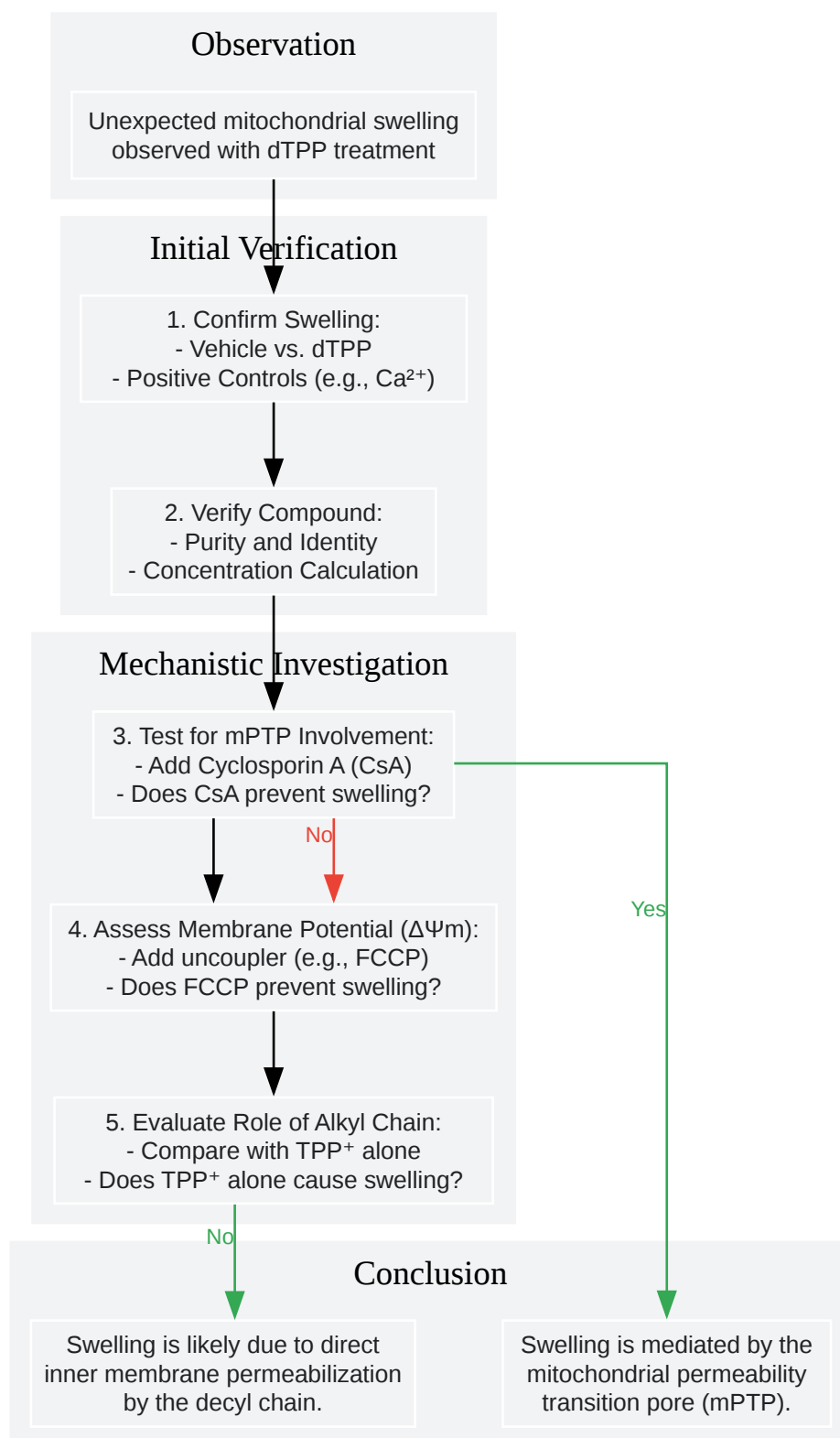
**Problem:** Observation of mitochondrial swelling, depolarization, or loss of integrity after treatment with dTPP or analogous compounds (e.g., MitoQ).

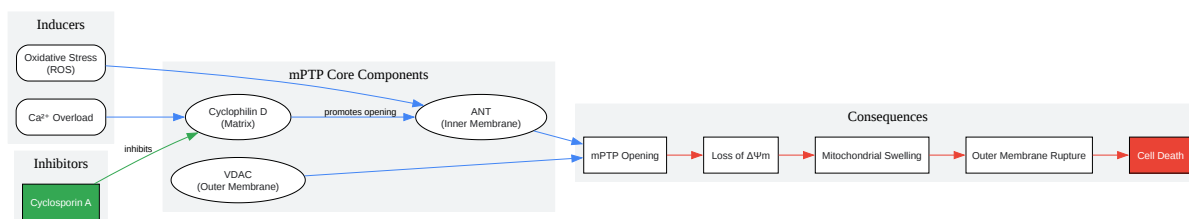
**Initial Assessment:**

- **Confirm the Observation:** Ensure that the observed swelling is a genuine effect of the compound and not an artifact.
  - Run parallel controls (vehicle only, no treatment).

- Use established positive controls for mitochondrial swelling (e.g., high concentrations of  $\text{Ca}^{2+}$ , atractyloside).
- Verify Compound Identity and Concentration:
  - Confirm the identity and purity of your dTPP bromide stock.
  - Double-check calculations for working concentrations. Effects can be highly dose-dependent.

#### Experimental Workflow for Troubleshooting





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